

2-(Methoxymethoxy)phenylboronic acid molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Methoxymethoxy)phenylboronic acid

Cat. No.: B043532

[Get Quote](#)

An In-depth Technical Guide to 2-(Methoxymethoxy)phenylboronic acid

This technical guide provides a comprehensive overview of **2-(Methoxymethoxy)phenylboronic acid**, a versatile organoboron compound. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document details the compound's physicochemical properties, provides a detailed synthesis protocol, and illustrates key chemical processes and applications through structured diagrams.

Physicochemical and Safety Data

Quantitative data for **2-(Methoxymethoxy)phenylboronic acid** are summarized below, providing key identifiers and properties for easy reference.

Property	Value	Reference
Molecular Weight	181.98 g/mol	
Empirical Formula	C ₈ H ₁₁ BO ₄	
CAS Number	115377-93-0	[1]
Appearance	White to off-white solid/powder	[2]
Density	1.19 g/cm ³	[1]
SMILES String	OB(O)C1=CC=CC=C1OCOC	
InChI Key	SPJBOWONADYEPF-UHFFFAOYSA-N	
Storage Temperature	2-8°C under an inert gas (Nitrogen or Argon)	[1]
Hazard Class	Acute Toxicity 3 (Oral)	
Signal Word	Danger	
Hazard Statements	H301 (Toxic if swallowed)	

Experimental Protocols

Arylboronic acids are fundamental reagents in modern organic synthesis, primarily utilized in palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura reaction.[3] The methoxymethyl (MOM) ether group in **2-(Methoxymethoxy)phenylboronic acid** serves as a protecting group for the phenolic hydroxyl, which can be valuable in multi-step syntheses.

Synthesis of 2-(Methoxymethoxy)phenylboronic acid

The following protocol describes the synthesis of **2-(Methoxymethoxy)phenylboronic acid** from 1-bromo-2-(methoxymethoxy)benzene.[2]

Materials:

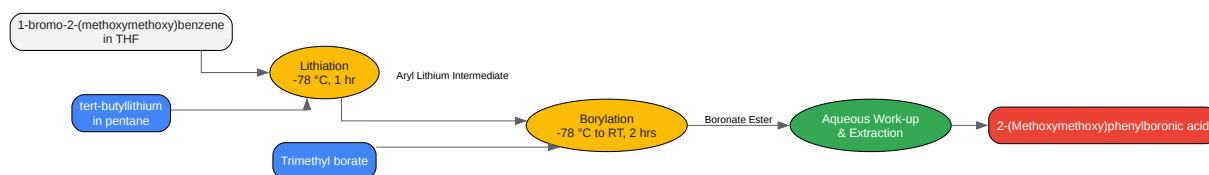
- 1-bromo-2-(methoxymethoxy)benzene (Starting Material S1)

- tert-butyllithium (1.52 M in pentane)
- Trimethyl borate
- Tetrahydrofuran (THF)
- Pentane
- Saturated aqueous Ammonium Chloride (NH₄Cl)
- Acetic acid
- Dichloromethane (DCM)
- Water
- Brine
- Sodium sulfate (Na₂SO₄)
- Hexane
- Argon gas supply
- Standard glassware for anhydrous reactions

Procedure:

- Lithiation: Under an argon atmosphere, dissolve 1-bromo-2-(methoxymethoxy)benzene (2.38 g, 11.0 mmol) in THF (30 mL) in a flask and cool the solution to -78 °C.
- Add a pentane solution of tert-butyllithium (1.52 M, 14.4 mL, 21.9 mmol) dropwise to the cooled solution.
- Stir the mixture for 1 hour at -78 °C.^[2]
- Borylation: To the same mixture, add trimethyl borate (1.84 mL, 16.5 mmol) as a neat liquid.
- Continue stirring for 1 hour at -78 °C.^[2]

- Allow the reaction mixture to warm to room temperature and stir for an additional hour.
- Work-up and Purification: Quench the reaction by adding saturated aqueous NH_4Cl and then concentrate the mixture.
- Adjust the pH of the aqueous residue to 3 using acetic acid.
- Extract the product with dichloromethane.
- Wash the organic extract successively with water and brine.
- Dry the organic layer over Na_2SO_4 and evaporate the solvent.
- Wash the resulting residue with hexane and dry it under reduced pressure to yield **2-(Methoxymethoxy)phenylboronic acid** as a colorless powder (1.41 g, 71% yield).^[2]



[Click to download full resolution via product page](#)

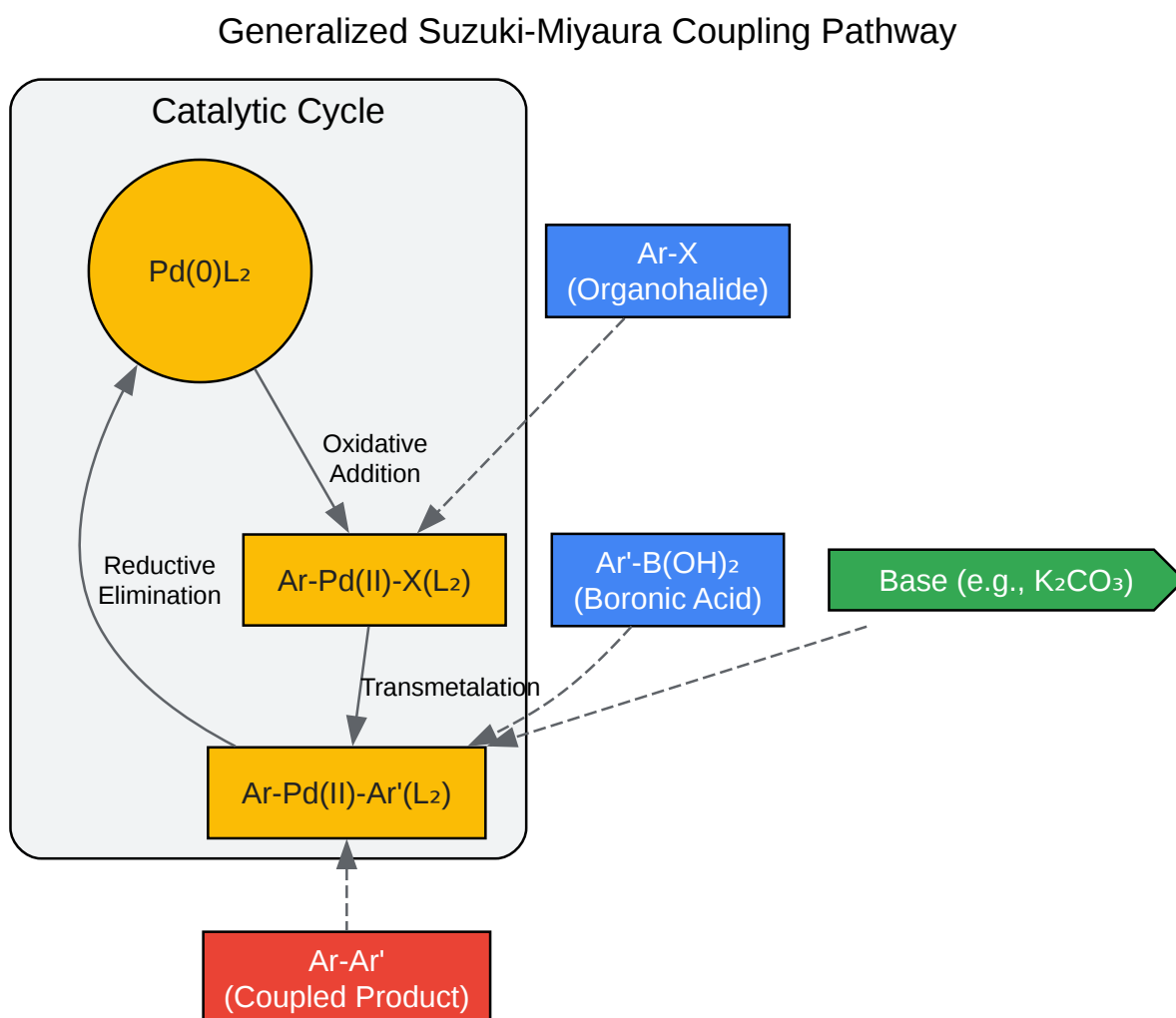
Caption: Synthesis workflow for **2-(Methoxymethoxy)phenylboronic acid**.

Core Applications and Mechanisms

Phenylboronic acids are cornerstone reagents in chemical synthesis and have found increasing use in drug delivery and sensor technology.^{[4][5][6]}

Suzuki-Miyaura Cross-Coupling

The primary application of arylboronic acids is the Suzuki-Miyaura cross-coupling reaction, a Nobel Prize-winning method for forming carbon-carbon bonds.[3] This reaction couples a boronic acid with an organohalide using a palladium(0) catalyst and a base. It is a powerful tool for synthesizing complex molecules, including many pharmaceuticals.



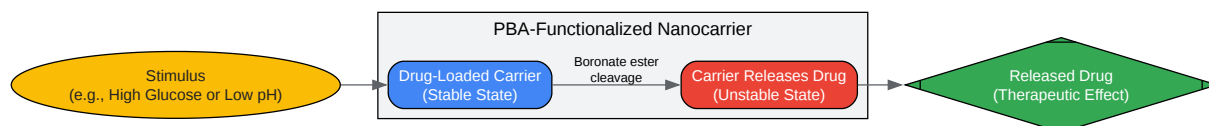
[Click to download full resolution via product page](#)

Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Stimuli-Responsive Systems for Drug Delivery

Phenylboronic acid (PBA) moieties can form reversible covalent bonds (boronate esters) with 1,2- or 1,3-diols.[7][8] This interaction is sensitive to pH and the presence of competing diols

like glucose. This property is exploited in designing "smart" drug delivery systems.[4][9] For example, a nanoparticle carrier functionalized with PBA can release a drug cargo in response to the high glucose levels found in diabetic patients or the acidic microenvironment of tumors. [4][9]



[Click to download full resolution via product page](#)

Caption: Logic of stimuli-responsive drug release from a PBA carrier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(METHOXYMETHOXY)PHENYLBORONIC ACID | 115377-93-0 [amp.chemicalbook.com]
- 2. 2-(METHOXYMETHOXY)PHENYLBORONIC ACID synthesis - chemicalbook [chemicalbook.com]
- 3. 2-Methoxyphenylboronic acid | 5720-06-9 [chemicalbook.com]
- 4. mdpi.com [mdpi.com]
- 5. Phenylboronic Acid-polymers for Biomedical Applications - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Phenylboronic acid-polymers for biomedical applications. | Semantic Scholar [semanticscholar.org]
- 7. Phenylboronic acid - Wikipedia [en.wikipedia.org]

- 8. Phenylboronic acid – preparation and application - Georganics [georganics.sk]
- 9. Phenylboronic Acid-Cross-Linked Nanoparticles with Improved Stability as Dual Acid-Responsive Drug Carriers - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-(Methoxymethoxy)phenylboronic acid molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043532#2-methoxymethoxy-phenylboronic-acid-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com